

Technical Guide: Risk Assessment & Handling Strategy for CAS 84255-46-9

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Compound of Interest

Compound Name: 1-(1,3-Diphenylbutyl)-2-ethylbenzene

CAS No.: 84255-46-9

Cat. No.: B12650892

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PART 1: COMPOUND PROFILE & IDENTIFICATION

Chemical Identity

- CAS Number: 84255-46-9
- Chemical Name: **1-(1,3-diphenylbutyl)-2-ethylbenzene**^[1]
- Synonyms: Styrene-Ethylbenzene Trimer; Ethylbenzene-Styrene Adduct; 1,3-Diphenyl-1-(2-ethylphenyl)butane.
- Molecular Formula: C₂₄H₂₆
- Molecular Weight: 314.47 g/mol
- Structural Class: Polycyclic Aromatic Hydrocarbon (PAH) derivative / Styrene Oligomer.

Physical & Chemical Properties (Derived from Analogous Styrene Trimers)

Property	Value / Characteristic	Note
Physical State	Viscous Liquid or Waxy Solid	Dependent on purity/isomer blend.
Boiling Point	> 300°C (Estimated)	High molecular weight aromatic.
Melting Point	50–80°C (Range)	Often exists as a supercooled liquid.
Solubility (Water)	Negligible (< 0.1 mg/L)	Highly hydrophobic.
Solubility (Organic)	High	Soluble in Acetone, DCM, Toluene.
Log Kow	> 5.5 (Predicted)	Indicates high bioaccumulation potential.
Vapor Pressure	Very Low (< 0.01 Pa at 25°C)	Low volatility hazard at room temp.

PART 2: HAZARD ANALYSIS & TOXICOLOGY (GHS)

Hazard Classification (GHS-US/EU CLP)

While specific registration dossiers may be limited, the structural class (Styrene Oligomers) dictates the following precautionary classification:

- Health Hazards:
 - Reproductive Toxicity (Category 2): Suspected of damaging fertility or the unborn child.[\[2\]](#)
[\[3\]](#)[\[4\]](#) Mechanism: Styrene dimers/trimers mimic estrogen (Endocrine Disruption).
 - Skin Irritation (Category 2): Causes skin irritation upon prolonged contact.[\[5\]](#)[\[6\]](#)
 - Specific Target Organ Toxicity - Repeated Exposure (Category 2): Potential liver/thyroid effects.

- Environmental Hazards:
 - Aquatic Chronic (Category 1): Very toxic to aquatic life with long-lasting effects.[5] Reason: High Log Kow drives bioconcentration in aquatic organisms.

Mechanism of Toxicity

The primary concern with CAS 84255-46-9 is its activity as an Endocrine Disrupting Chemical (EDC). Research on styrene oligomers indicates they can bind to estrogen receptors (ER α and ER β), potentially altering hormonal signaling pathways.

- Receptor Binding: The diphenyl structure mimics the steroid backbone of 17 β -estradiol.
- Bioaccumulation: Lipophilic nature allows accumulation in adipose tissue, prolonging internal exposure duration.

PART 3: OPERATIONAL SAFETY PROTOCOLS

Engineering Controls

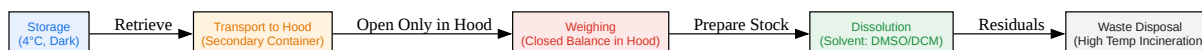
Handling this compound requires strict isolation to prevent environmental release and occupational exposure.

- Primary Barrier: All open handling (weighing, dissolution) must occur within a certified Chemical Fume Hood or Glovebox.
- Ventilation: Minimum face velocity of 0.5 m/s.
- Surface Protection: Use disposable bench liners (absorbent backed by plastic) to capture micro-spills.

Personal Protective Equipment (PPE) Matrix

Component	Specification	Causality
Gloves	Nitrile (0.11 mm min)	Standard protection against incidental splash.
Gloves (High Risk)	Laminate (Silver Shield)	Required for prolonged immersion or spill cleanup; aromatics permeate nitrile over time.
Respiratory	P95 / N95 + OV Cartridge	Only if aerosolization is possible (e.g., sonication, heating).
Eye Protection	Chemical Goggles	Prevent ocular absorption; safety glasses are insufficient for liquid splashes.
Clothing	Tyvek Lab Coat	Disposable prevents carry-home contamination of potential EDCs.

Handling Workflow Visualization



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PART 4: EMERGENCY RESPONSE ARCHITECTURE

Spill Response Strategy

Do not wash into drains. This compound is persistent and toxic to aquatic life.

- Isolate: Evacuate the immediate area (3-5 meters).
- PPE Up: Don double nitrile gloves, goggles, and a respirator if powder/aerosol is present.
- Contain: Ring the spill with absorbent socks or vermiculite.

- Absorb: Use an inert absorbent (sand, vermiculite, or chemically treated pads for organics). Do not use sawdust (flammability risk).
- Clean: Wipe surface with Acetone or Ethanol to solubilize residue, then wash with soap and water. Collect all wipes as hazardous waste.

Fire Fighting Measures

- Flammability: Combustible liquid/solid. Flash point likely > 150°C.
- Extinguishing Media:
 - Preferred: Alcohol-resistant foam, Dry chemical (BC/ABC), CO₂.
 - Avoid: High-volume water jet (may spread the burning lipid-like material).
- Hazardous Combustion Products: Carbon Monoxide (CO), Carbon Dioxide (CO₂), thick black smoke (soot).

First Aid Protocols

- Inhalation: Move to fresh air.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) If breathing is difficult, administer oxygen. Seek medical attention (suspected respiratory irritant).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use solvents (enhances absorption). Remove contaminated clothing.[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#)
- Eye Contact: Rinse cautiously with water for 15 minutes, lifting eyelids. Remove contact lenses.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting (aspiration risk). Rinse mouth.[\[11\]](#)[\[8\]](#) Immediately call a Poison Control Center.[\[4\]](#)[\[5\]](#)[\[9\]](#)

PART 5: ENVIRONMENTAL IMPACT & DISPOSAL Lifecycle Management

- Persistence: High. Not readily biodegradable due to steric hindrance of the diphenyl structure.

- Bioaccumulation: High potential (BCF > 500 estimated).
- Mobility: Low mobility in soil (adsorbs strongly to sediment/organic matter).

Disposal Logic

- Stream: Organic Waste (Non-Halogenated) or Toxic Waste stream depending on local regulations.
- Method: High-Temperature Incineration (> 1000°C) with flue gas scrubbing. This ensures complete destruction of the aromatic ring structure.
- Prohibition: Never dispose of down the sink or in regular trash.

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